

# The Olfactory Signature of Bornyl Isovalerate: A Technical Guide

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## Compound of Interest

Compound Name: *Bornyl isovalerate*

Cat. No.: *B12661731*

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This technical guide provides a comprehensive analysis of the sensory perception and odor profile of **bornyl isovalerate**, a significant fragrance and flavor compound. The document is intended for researchers, scientists, and professionals in the fields of drug development, flavor and fragrance chemistry, and sensory science. It details the compound's organoleptic properties, available quantitative data, and the experimental methodologies used for its characterization.

## Sensory Profile and Organoleptic Characteristics

**Bornyl isovalerate**, also known as bornyval, is recognized for its complex and multifaceted odor profile. It is a colorless liquid with a characteristic warm, herbaceous, and slightly earthy-green aroma.[1][2] The scent is further described with a range of nuances, reflecting its versatile applications in fragrance and flavor formulations.

The primary odor type is classified as woody, with a medium strength and high substantivity, lasting over 168 hours on a testing strip.[3] Key descriptors for its scent at 100% concentration include:

- **Woody and Earthy:** Dry, woody, valerian root, pine, forest-like, and slightly earthy-green.[1][3]
- **Camphoreous and Balsamic:** Possessing camphoreous and balsamic undertones.[3]

- Fruity and Minty: Some suppliers describe a subtle minty, berry note, suggesting its use for a fruity, minty lift in fragrances.[3][4]
- Herbaceous: A distinctly warm and herbaceous character is consistently noted.[1][5]

In terms of flavor, **bornyl isovalerate** is described as minty and is frequently used in oral hygiene products like mouthwash and toothpaste.[3] It is also a component of the essential oil of *Valeriana officinalis* (valerian), contributing to the root's characteristic aroma.[6][7][8][9]

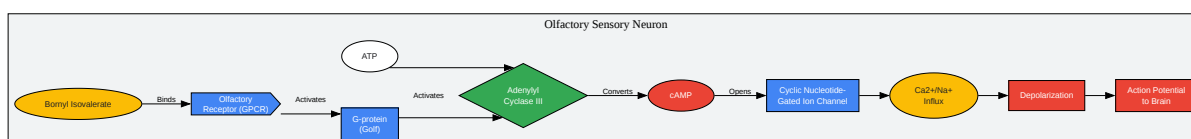
## Quantitative Data Summary

The following table summarizes the available quantitative data for **bornyl isovalerate**, including its physicochemical properties.

Property	Value	Reference
Molecular Formula	C15H26O2	[1]
Molecular Weight	238.37 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Specific Gravity	0.94300 to 0.95500 @ 25.00 °C	[3]
Refractive Index	1.45800 to 1.46400 @ 20.00 °C	[3]
Boiling Point	260.00 °C @ 760.00 mm Hg	[2]
Vapor Pressure	0.120000 mmHg @ 25.00 °C	[3]
Flash Point	230.00 °F. TCC ( 110.00 °C. )	[3]
Solubility	Soluble in oils, insoluble in water	[2]
Threshold of Concern	1800 (µ g/person/day )	[4][5]

## Sensory Perception and Signaling

The perception of **bornyl isovalerate**'s odor begins with the interaction of the volatile molecule with olfactory receptors in the nasal cavity. While the specific receptors that bind to **bornyl isovalerate** have not been fully elucidated, the general mechanism of olfactory signal transduction is well-established. This process involves the activation of G-protein coupled receptors, leading to a cascade of intracellular events that culminate in the transmission of a neural signal to the brain for processing.



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Generalized Olfactory Signal Transduction Pathway.

## Experimental Protocols for Odor Analysis

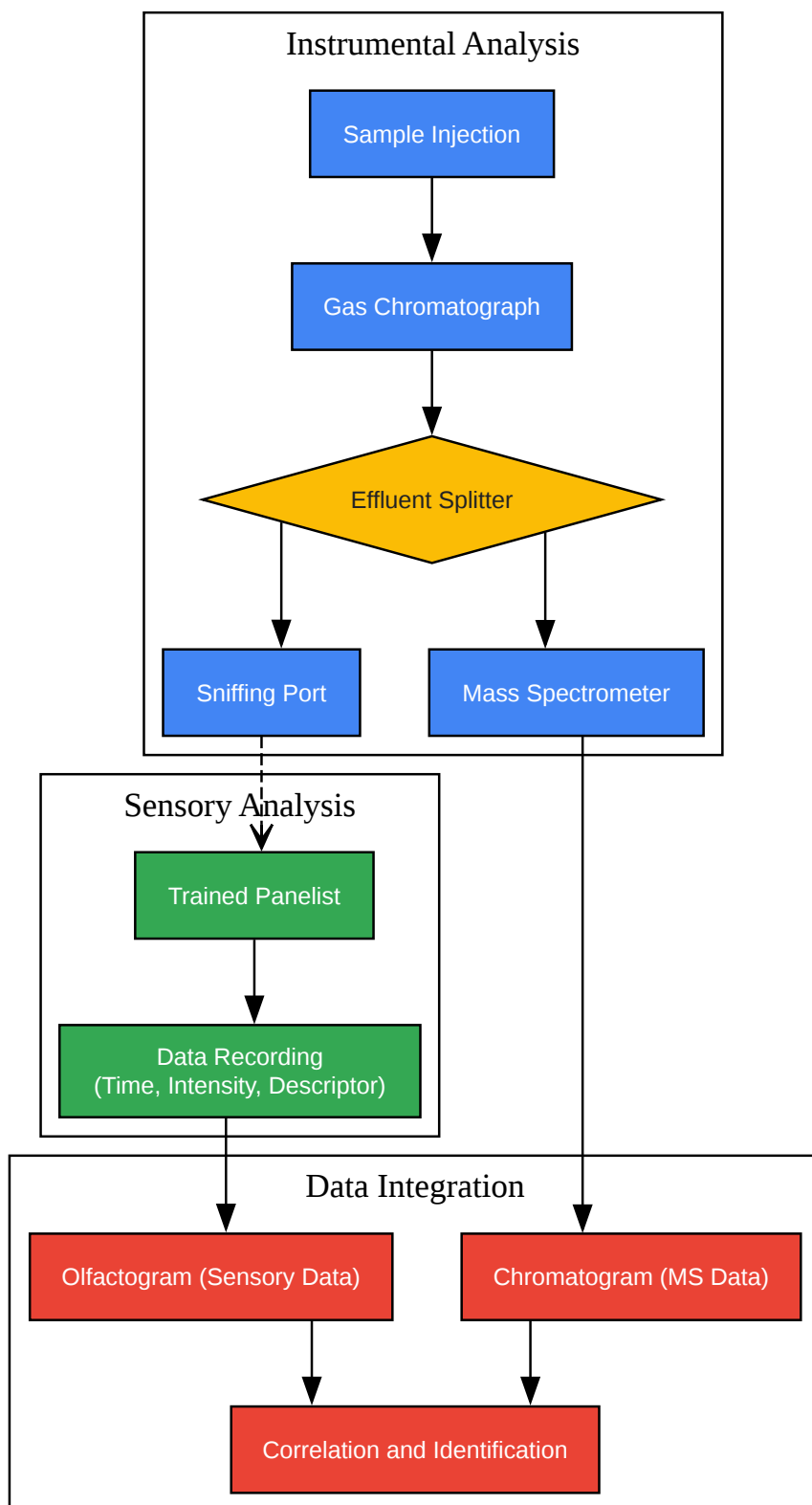
The characterization of **bornyl isovalerate**'s odor profile relies on a combination of instrumental and sensory analysis techniques.

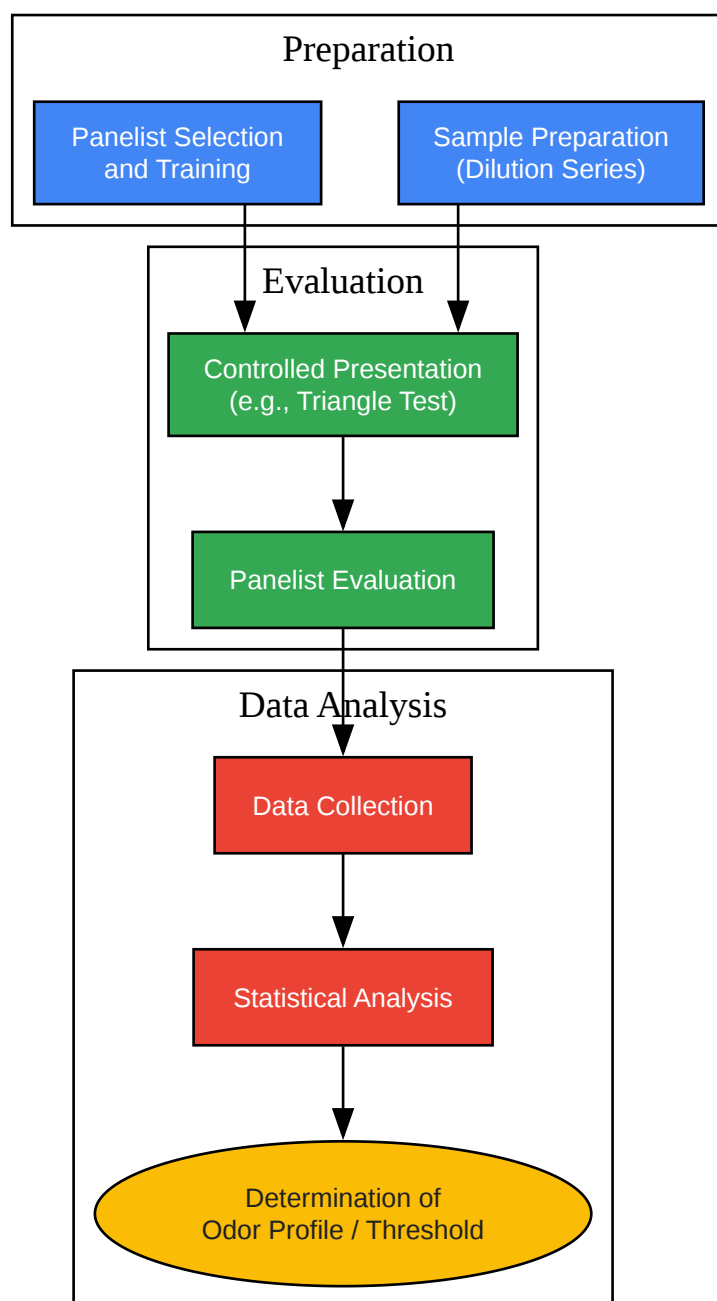
### Gas Chromatography-Olfactometry (GC-O)

Gas Chromatography-Olfactometry (GC-O) is a powerful technique used to identify the specific volatile compounds responsible for the aroma of a sample.<sup>[10][11]</sup> In this method, the effluent from a gas chromatograph is split, with one portion going to a chemical detector (like a mass spectrometer) and the other to a sniffing port where a trained sensory panelist can detect and describe the odor of the eluting compounds.

Methodology:

- **Sample Preparation:** A solution of **bornyl isovalerate** in a suitable solvent is prepared. For complex mixtures like essential oils, headspace solid-phase microextraction (HS-SPME) may be used to extract volatile compounds.[\[12\]](#)
- **GC Separation:** The sample is injected into a gas chromatograph, where individual compounds are separated based on their volatility and interaction with the stationary phase of the column.
- **Effluent Splitting:** The column effluent is split between a mass spectrometer (MS) for chemical identification and a heated transfer line leading to a sniffing port.
- **Olfactometric Detection:** A trained panelist sniffs the effluent from the sniffing port and records the time, intensity, and description of any detected odors.
- **Data Analysis:** The olfactometric data is aligned with the chromatogram from the MS detector to correlate specific chemical compounds with their perceived odors.





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